

An In-Depth Technical Guide to Ethyl 2-(2-bromophenyl)-2-oxoacetate

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Compound of Interest

Compound Name: Ethyl 2-(2-bromophenyl)-2-oxoacetate

CAS No.: 62123-82-4

Cat. No.: B1601567

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 2-(2-bromophenyl)-2-oxoacetate is a halogenated aromatic α -keto ester with significant potential as a versatile building block in organic synthesis, particularly within the realm of pharmaceutical and medicinal chemistry. Its molecular structure, featuring a reactive α -keto-ester moiety and a synthetically adaptable bromophenyl group, makes it a valuable precursor for the construction of complex heterocyclic systems and other targeted therapeutic agents. This guide provides a comprehensive overview of its chemical properties, synthesis, purification, and analytical characterization, with a focus on its practical application in a research and development setting.

Chemical Identity and Physicochemical Properties

Ethyl 2-(2-bromophenyl)-2-oxoacetate is characterized by the presence of a bromine atom at the ortho-position of the phenyl ring, adjacent to the glyoxylic ester side chain. This substitution pattern imparts specific steric and electronic properties that influence its reactivity.

Molecular Structure and Weight

The fundamental properties of **Ethyl 2-(2-bromophenyl)-2-oxoacetate** are summarized in the table below. The molecular formula is C₁₀H₉BrO₃, and the molecular weight is 257.08 g/mol .[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ BrO ₃	PubChem
Molecular Weight	257.08 g/mol	PubChem [1]
CAS Number	62123-82-4	
IUPAC Name	ethyl 2-(2-bromophenyl)-2-oxoacetate	
Synonyms	Ethyl (2-bromophenyl)glyoxylate, Ethyl o-bromobenzoylformate	

Physicochemical Characteristics

Property	Value	Notes
Appearance	Expected to be a liquid or low-melting solid	Based on similar compounds
Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, THF)	Inferred from its structure
Boiling Point	Not definitively reported, but expected to be >200 °C at atmospheric pressure	High boiling point is typical for this class of compounds
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances.	General recommendation for reactive organic compounds

Synthesis and Purification

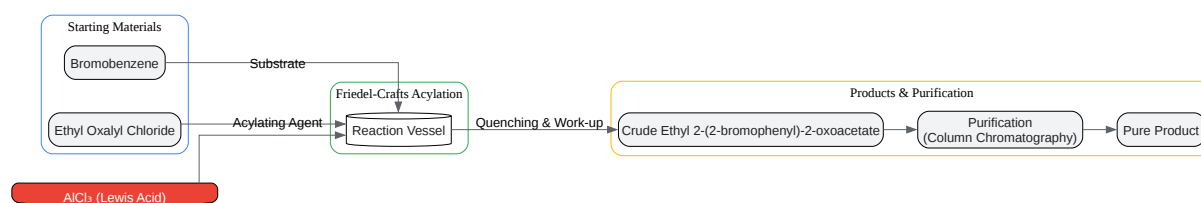
The synthesis of α -keto esters like **Ethyl 2-(2-bromophenyl)-2-oxoacetate** can be approached through several established synthetic strategies. The choice of method often depends on the availability of starting materials, scalability, and desired purity.

Synthetic Pathways: An Overview

The construction of the α -keto ester functionality on an aromatic ring is a common challenge in organic synthesis. Several general methods are applicable, including:

- **Friedel-Crafts Acylation:** This is a classic and direct method for forming a carbon-carbon bond between an aromatic ring and an acyl group. For the synthesis of aryl α -keto esters, the reaction typically involves the acylation of an aromatic hydrocarbon with an oxalyl chloride derivative, such as ethyl oxalyl chloride, in the presence of a Lewis acid catalyst like aluminum chloride.^[2]
- **Oxidation of Precursors:** Another common approach is the oxidation of a suitable precursor. This can include the oxidation of α -hydroxy esters, mandelic acid derivatives, or even the direct oxidation of aryl halides under specific catalytic conditions.

The following diagram illustrates a plausible and widely used synthetic route to **Ethyl 2-(2-bromophenyl)-2-oxoacetate**.



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Caption: Plausible synthetic workflow for **Ethyl 2-(2-bromophenyl)-2-oxoacetate** via Friedel-Crafts acylation.

Detailed Experimental Protocol (Hypothetical)

The following is a representative, detailed protocol based on established methods for the synthesis of similar aryl glyoxylates. Note: This protocol has not been experimentally validated for this specific compound and should be adapted and optimized by the user.

Reaction: Friedel-Crafts acylation of bromobenzene with ethyl oxalyl chloride.

Materials:

- Bromobenzene
- Ethyl oxalyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride (1.1 eq) and anhydrous DCM. Cool the suspension to 0 °C in an ice bath.
- **Addition of Reactants:** Slowly add ethyl oxalyl chloride (1.0 eq) to the stirred suspension. After the addition is complete, add bromobenzene (1.0 eq) dropwise via the dropping funnel over 30 minutes, maintaining the temperature at 0 °C.

- **Reaction Progression:** After the addition, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, carefully pour the reaction mixture into a flask containing crushed ice and 1 M HCl. Stir vigorously until all solids have dissolved.
- **Extraction:** Transfer the mixture to a separatory funnel and separate the layers. Extract the aqueous layer with DCM (2 x 50 mL). Combine the organic layers.
- **Washing:** Wash the combined organic layers sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude product.

Purification Protocol

The crude **Ethyl 2-(2-bromophenyl)-2-oxoacetate** can be purified by flash column chromatography on silica gel.

Procedure:

- **Column Preparation:** Pack a glass column with silica gel in a suitable solvent system, such as a mixture of hexane and ethyl acetate.
- **Sample Loading:** Dissolve the crude product in a minimal amount of the eluent and load it onto the column.
- **Elution:** Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 5% ethyl acetate and gradually increasing to 20%).
- **Fraction Collection:** Collect fractions and monitor by TLC to identify those containing the pure product.
- **Concentration:** Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **Ethyl 2-(2-bromophenyl)-2-oxoacetate**.

Analytical Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized compound.

Spectroscopic Data (Predicted)

While experimental spectra for **Ethyl 2-(2-bromophenyl)-2-oxoacetate** are not readily available in public databases, the expected NMR signals can be predicted based on the structure and data from analogous compounds.

¹H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons (4H): A complex multiplet pattern in the range of δ 7.2-7.8 ppm, characteristic of an ortho-disubstituted benzene ring. The proximity of the bromine and the electron-withdrawing keto-ester group will influence the chemical shifts.
- Ethyl Ester Methylene Protons (-OCH₂CH₃, 2H): A quartet around δ 4.4 ppm due to coupling with the methyl protons.
- Ethyl Ester Methyl Protons (-OCH₂CH₃, 3H): A triplet around δ 1.4 ppm due to coupling with the methylene protons.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):

- Carbonyl Carbons (C=O): Two signals are expected in the downfield region, one for the ketone (around δ 180-190 ppm) and one for the ester (around δ 160-165 ppm).
- Aromatic Carbons (6C): Six distinct signals in the aromatic region (δ 120-140 ppm), including the carbon bearing the bromine atom.
- Ethyl Ester Carbons: A signal for the methylene carbon (-OCH₂) around δ 62 ppm and a signal for the methyl carbon (-CH₃) around δ 14 ppm.

Mass Spectrometry

Mass spectrometry would confirm the molecular weight of the compound. The high-resolution mass spectrum (HRMS) should show a molecular ion peak corresponding to the exact mass of

$C_{10}H_9BrO_3$. The isotopic pattern of bromine (approximately equal intensity for ^{79}Br and ^{81}Br) will be a characteristic feature.

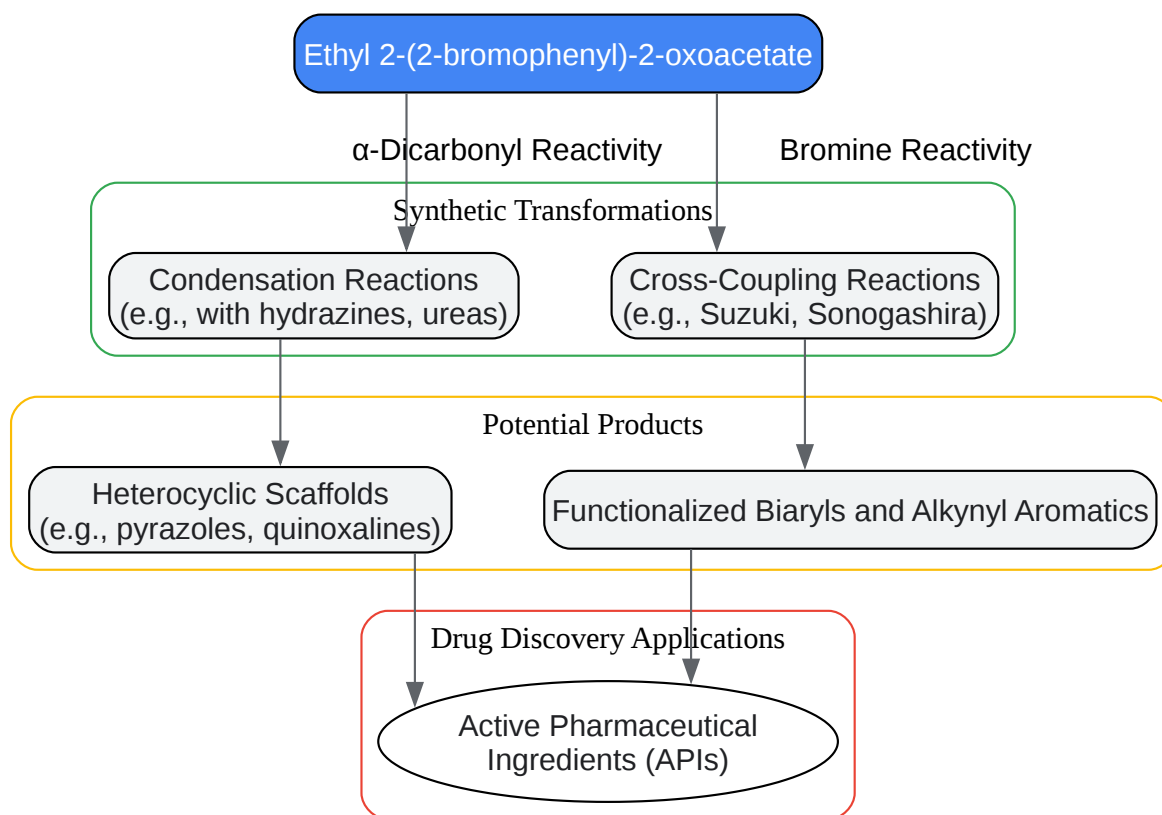
Applications in Research and Drug Development

α -Keto esters are valuable intermediates in the synthesis of a wide range of biologically active molecules and pharmaceuticals.[3] The presence of the bromophenyl moiety in **Ethyl 2-(2-bromophenyl)-2-oxoacetate** provides a handle for further functionalization, making it a particularly useful building block.

Role as a Synthetic Intermediate

- **Heterocycle Synthesis:** The α -dicarbonyl functionality can participate in condensation reactions with various nucleophiles to form a diverse array of heterocyclic scaffolds, which are prevalent in many drug molecules.
- **Cross-Coupling Reactions:** The bromine atom on the phenyl ring can be readily transformed through transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira couplings) to introduce new carbon-carbon or carbon-heteroatom bonds. This allows for the construction of more complex molecular architectures.

The following diagram illustrates the potential synthetic utility of **Ethyl 2-(2-bromophenyl)-2-oxoacetate**.



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Caption: Synthetic utility of **Ethyl 2-(2-bromophenyl)-2-oxoacetate** in the synthesis of potential drug candidates.

Potential in Medicinal Chemistry

While specific examples of drugs derived directly from **Ethyl 2-(2-bromophenyl)-2-oxoacetate** are not widely reported, the core structure is relevant to the synthesis of various classes of therapeutic agents. The phenylglyoxylic acid ester moiety is found in compounds with diverse biological activities. The ability to introduce a wide range of substituents via cross-coupling reactions at the bromine position makes this compound a valuable starting point for generating libraries of compounds for high-throughput screening in drug discovery campaigns.

Safety and Handling

As with all laboratory chemicals, appropriate safety precautions should be taken when handling **Ethyl 2-(2-bromophenyl)-2-oxoacetate**.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of vapors and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place.

Conclusion

Ethyl 2-(2-bromophenyl)-2-oxoacetate is a valuable and versatile chemical intermediate with significant potential for application in organic synthesis and drug discovery. Its dual reactivity, stemming from the α -keto ester and the bromophenyl functionalities, allows for the construction of a wide array of complex molecules. This guide has provided a comprehensive overview of its properties, synthesis, and potential applications, offering a valuable resource for researchers in the field. Further exploration of the reactivity of this compound is likely to lead to the discovery of novel and efficient synthetic routes to important pharmaceutical agents.

References

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